

Dinitroglycoluril (CAS 55510-04-8): A Comprehensive Technical Guide

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Compound of Interest

Compound Name: *Dinitroglycoluril*

CAS No.: *55510-04-8*

Cat. No.: *B187610*

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Introduction

Dinitroglycoluril (DNGU), identified by CAS number 55510-04-8, is a heterocyclic nitramine high explosive that has garnered significant interest within the energetic materials community. Its chemical structure, a dinitro-substituted tetrahydroimidazo[4,5-d]imidazole-2,5-dione, imparts a unique combination of properties, including high density, considerable explosive power, and notable thermal stability. This guide provides an in-depth technical overview of DNGU, intended for researchers, chemists, and engineers in the fields of energetic materials and defense science. We will explore its fundamental properties, synthesis, decomposition behavior, and critical safety protocols, grounded in established scientific literature.

Chemical Identity and Physicochemical Properties

A precise understanding of a compound's identity and physical characteristics is foundational to its study and application. DNGU is systematically named 3,6-dinitro-1,3a,4,6a-tetrahydroimidazo[4,5-d]imidazole-2,5-dione.^{[1][2]} It is also commonly referred to by synonyms such as DINGU, 1,4-dinitroglycoluril, and UN0489.^[2]

The core molecular structure consists of a fused bicyclic system containing urea functionalities, with two nitro groups (-NO₂) attached to the nitrogen atoms. This arrangement is key to its energetic nature.

Table 1: Key Identifiers for **Dinitroglycoluril**

Identifier	Value
CAS Number	55510-04-8[1][2]
IUPAC Name	3,6-dinitro-1,3a,4,6a-tetrahydroimidazo[4,5-d]imidazole-2,5-dione[1][2]
Molecular Formula	C ₄ H ₄ N ₆ O ₆ [1][2][3]
Synonyms	DNGU, DINGU, 1,4-dinitroglycoluril, UN0489[1][2]
InChI	InChI=1S/C4H4N6O6/c11-3-5-1-2(8(3)10(15)16)6-4(12)7(1)9(13)14/h1-2H,(H,5,11)(H,6,12)[2][3]
SMILES	C12C(NC(=O)N1[O-])N(C(=O)N2)[O-][1][2]

The physicochemical properties of DNGU are critical for predicting its performance and ensuring safe handling. Its high density is a notable feature for an explosive, contributing to a high detonation velocity.

Table 2: Physicochemical and Explosive Properties of **Dinitroglycoluril**

Property	Value
Molar Mass	232.112 g/mol [1]
Density	1.94 g/cm ³ [1]
Boiling Point	252.87 °C (explosive decomposition)[1]
Standard Enthalpy of Formation ($\Delta_f H^\ominus_{298}$)	-74 kcal/mol[1]
Detonation Velocity	8450 m/s[1]

Synthesis and Decomposition

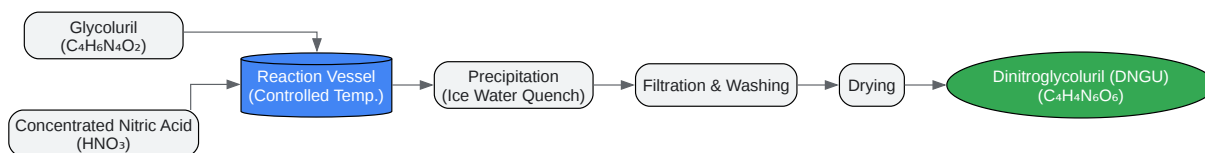
Synthetic Pathway: Nitration of Glycoluril

The primary route for synthesizing **Dinitroglycoluril** involves the direct nitration of its precursor, glycoluril ($C_4H_6N_4O_2$).^[1] This electrophilic substitution reaction is typically carried out using concentrated nitric acid (HNO_3). The causality behind this choice of reagent lies in the need for a potent nitrating agent to introduce the two nitro groups onto the glycoluril backbone.

The overall reaction can be represented as: $C_4H_6N_4O_2 + 2 HNO_3 \rightarrow C_4H_4N_6O_6 + 2 H_2O$ ^[1]

Experimental Protocol: Synthesis of **Dinitroglycoluril**

- **Warning:** This procedure involves highly corrosive and reactive substances and should only be performed by trained professionals in a controlled laboratory setting with appropriate safety measures, including a blast shield and personal protective equipment.
- **Reaction Setup:** In a reaction vessel rated for energetic materials synthesis and equipped with stirring and temperature control, place glycoluril.
- **Reagent Addition:** Slowly add concentrated nitric acid to the glycoluril under controlled temperature conditions, typically with cooling to manage the exothermic reaction.
- **Reaction Monitoring:** Maintain the reaction mixture at a specific temperature for a set duration to ensure complete dinitration.
- **Isolation and Purification:** Quench the reaction by carefully pouring the mixture into ice water, which will precipitate the DNGU product. The solid product is then filtered, washed with water to remove residual acid, and dried. Recrystallization from a suitable solvent may be performed for further purification.



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Caption: Synthetic workflow for **Dinitroglycoluril** (DNGU).

Thermal Decomposition

The thermal stability of DNGU is a critical parameter for its storage and application. The activation energy required to initiate its decomposition is 165 kJ/mol.[1] When heated to approximately 243 °C in an inert atmosphere, the molecule undergoes decomposition where the two nitrate groups are cleaved, leading to the formation of a double bond between the two central carbon atoms.[1] This decomposition pathway highlights the energetic potential stored in the N-NO₂ bonds.

Energetic Properties and Reactivity

Dinitroglycoluril is classified as a high explosive, with its primary hazard being the blast from an instantaneous explosion.[2][4][5] It may explode if subjected to prolonged heat or fire.[2][4][5]

As a strong oxidizing agent, DNGU can react vigorously, and potentially detonate, when mixed with reducing agents such as hydrides, sulfides, and nitrides.[4] Like other nitroalkanes, it can form explosive salts upon reaction with inorganic bases.[2][4] The presence of metal oxides can also increase its thermal sensitivity.[2]

An important characteristic of DNGU is its utility as a precursor for the synthesis of tetranitroglycoluril (TNGU), an even more powerful explosive.[1] This positions DNGU as a significant intermediate in the field of high-energy-density materials.

Safety, Handling, and Regulatory Status

The handling of **Dinitroglycoluril** requires strict adherence to safety protocols designed for high explosives. It is designated under UN number 0489 as an explosive with a mass explosion hazard (Division 1.1D).[2]

Handling and Personal Protective Equipment (PPE)

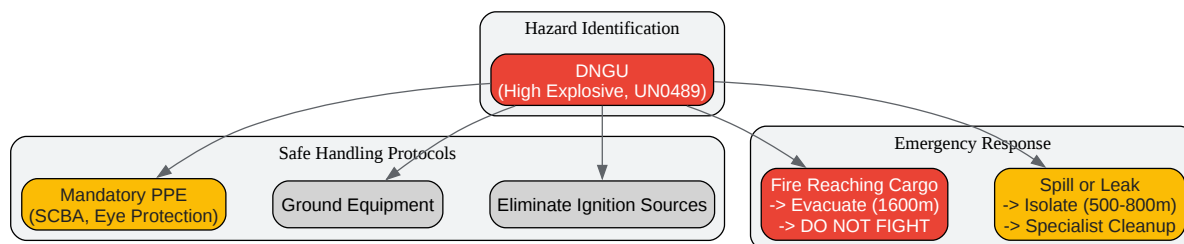
- General Handling: All equipment used when handling DNGU must be grounded to prevent ignition from static discharge. Do not touch or walk through spilled material.[5] Radio transmitters should not be operated within 100 meters of electric detonators.[5]
- Personal Protective Equipment: Wear positive pressure self-contained breathing apparatus (SCBA).[5] Standard firefighter's protective clothing offers only limited protection.[6] Eye protection, such as protective goggles, is mandatory.[7]

Emergency Procedures

- Fire: In the event of a fire reaching the cargo, do not attempt to fight it. The area should be evacuated for at least 1600 meters (1 mile) in all directions, and the material should be allowed to burn.[4][5]
- Spill/Leak: Immediately isolate the spill or leak area for at least 500 meters (1/3 mile) in all directions.[2][4] For a large spill, consider an initial evacuation of 800 meters (1/2 mile).[2][4] Cleanup should only be conducted under the supervision of a specialist.[5]

Regulatory Context

Dinitroglycoluril is listed as a controlled substance in various international and national regulations due to its potential for use in military applications and as an improvised explosive device (IED) precursor.[8][9][10][11] These include the Wassenaar Arrangement's list of dual-use goods and technologies and the European Union's Common Military List.[9][10] Its status as a regulated material underscores the importance of secure storage and controlled access.



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